

Personal protective equipment for handling 2-Benzyl-3-hydroxypropyl acetate

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Compound of Interest

Compound Name: 2-Benzyl-3-hydroxypropyl acetate

Cat. No.: B1367585

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Essential Safety and Handling Guide for 2-Benzyl-3-hydroxypropyl Acetate

This guide provides immediate and essential safety protocols for handling **2-Benzyl-3-hydroxypropyl acetate**, a key intermediate in the synthesis of pharmaceuticals such as Sinorphan and Retorphan.^{[1][2]} Given the absence of a specific Safety Data Sheet (SDS) for **2-Benzyl-3-hydroxypropyl acetate** (CAS Nos. 110270-52-5 for the (S)-enantiomer and 110270-49-0 for the (R)-enantiomer), this document extrapolates crucial safety information from the SDS of structurally similar compounds, including Benzyl Acetate and (S)-Benzyl 2-cyclopropyl-2-hydroxyacetate.

Hazard Identification and Classification

Based on analogous compounds, **2-Benzyl-3-hydroxypropyl acetate** is anticipated to pose the following hazards:

- Acute Toxicity (Oral): May be harmful if swallowed.^[3]
- Skin Corrosion/Irritation: Likely to cause skin irritation.^{[3][4]}
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.^{[3][4]}
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.^{[3][4]}

- Aquatic Hazard (Acute and Chronic): Potentially toxic to aquatic life with long-lasting effects.
[\[5\]](#)

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling **2-Benzyl-3-hydroxypropyl acetate**.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety goggles with side-shields or a face shield.	To protect against splashes and vapors that can cause serious eye irritation. [3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and potential irritation. [3]
Skin and Body Protection	Impervious laboratory coat or clothing.	To protect the skin from accidental exposure. [3]
Respiratory Protection	Use in a well-ventilated area. A suitable respirator may be required if ventilation is inadequate or for spill cleanup.	To avoid inhalation of vapors or mists that may cause respiratory tract irritation. [3]

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure safety showers and eyewash stations are readily accessible.[\[3\]](#)

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all required PPE is correctly worn. Clear the workspace of any unnecessary items.

- Dispensing: When transferring the chemical, do so carefully to avoid splashing. Use appropriate tools for transfer (e.g., pipette, spatula).
- During Use: Avoid breathing vapors or mists.^[3] Do not eat, drink, or smoke in the handling area.^[3]
- After Handling: Wash hands thoroughly after handling the substance.^[3] Clean the work area and any equipment used.

Spill Management Plan

In the event of a spill, follow these procedures:

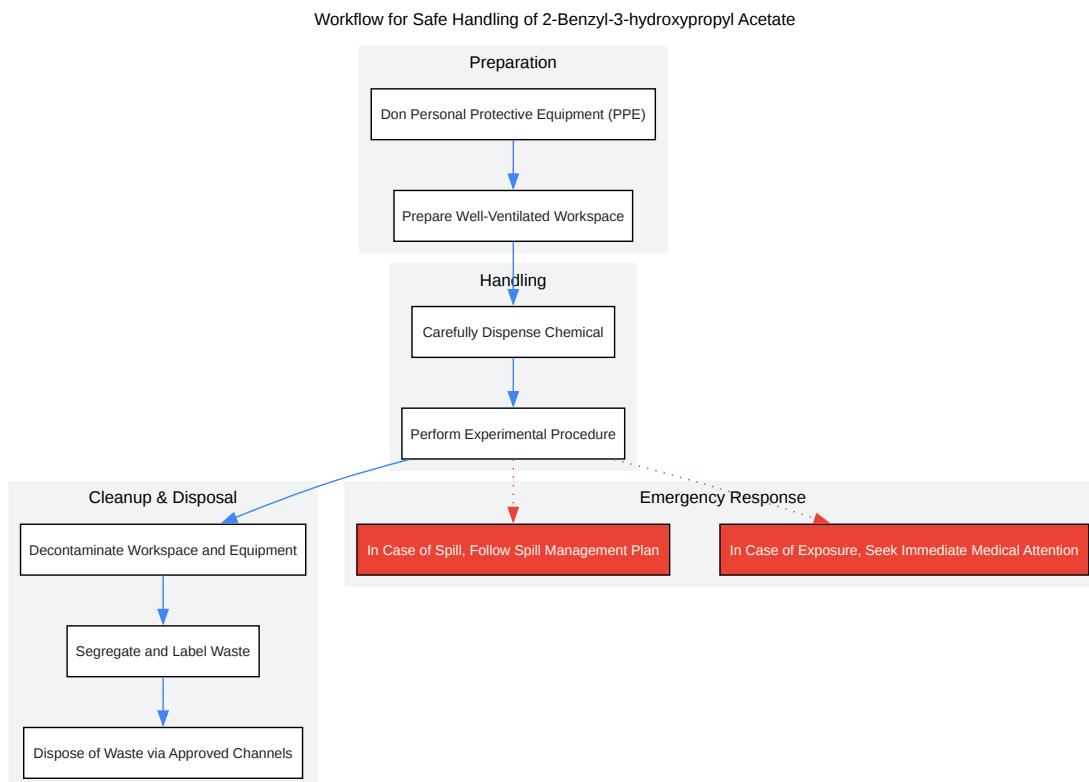
- Evacuation: Evacuate non-essential personnel from the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand).
- Collection: Collect the absorbed material into a suitable, labeled container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Collect waste **2-Benzyl-3-hydroxypropyl acetate** and any contaminated materials in a clearly labeled, sealed container.
- Container Disposal: Do not reuse empty containers. Dispose of them as hazardous waste.
- Environmental Precautions: Avoid release into the environment.^[5] Prevent the chemical from entering drains or waterways.

Experimental Workflow for Handling 2-Benzyl-3-hydroxypropyl Acetate



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Caption: A flowchart outlining the procedural steps for the safe handling of **2-Benzyl-3-hydroxypropyl acetate**, from preparation to disposal.

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